

Application Notes and Protocols for SHIN2 in Cell Culture Experiments

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Compound of Interest

Compound Name: SHIN2

Cat. No.: B1193483

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Introduction

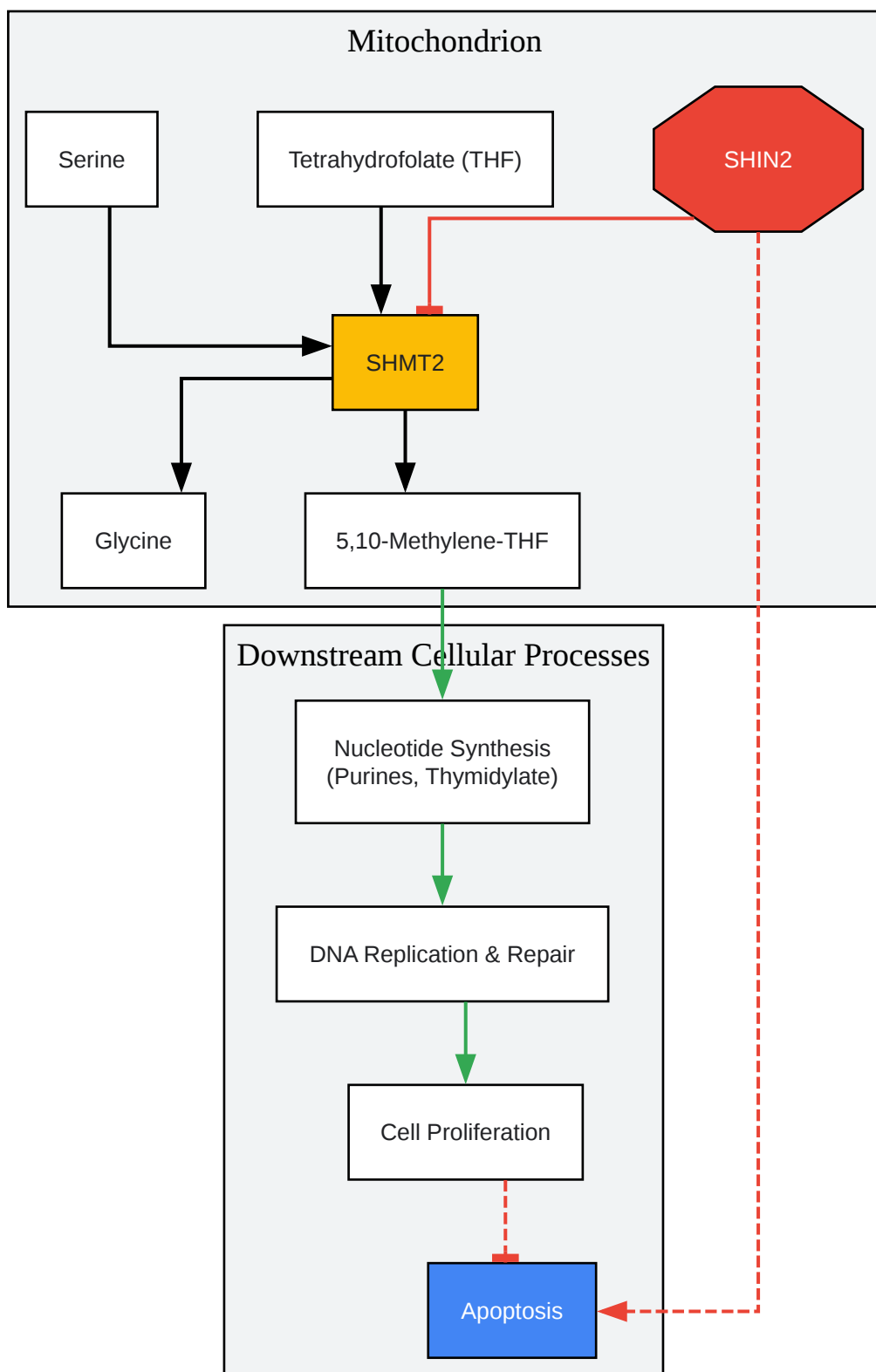
SHIN2 is a potent and selective small-molecule inhibitor of serine hydroxymethyltransferase (SHMT), with a particularly high affinity for the mitochondrial isoform, SHMT2.^{[1][2][3]} SHMT2 is a critical enzyme in one-carbon (1C) metabolism, catalyzing the conversion of serine to glycine and generating one-carbon units essential for the synthesis of nucleotides (purines and thymidylate) and other macromolecules.^{[1][2][4]} Cancer cells, with their high proliferative rate, are heavily reliant on the 1C metabolic pathway to support DNA replication and repair.^{[1][5]} By inhibiting SHMT2, **SHIN2** disrupts this crucial metabolic pathway, leading to cell cycle arrest, inhibition of proliferation, and induction of apoptosis in cancer cells.^{[1][2][3]} These characteristics make **SHIN2** a valuable tool for cancer research and a potential therapeutic agent, particularly in malignancies highly dependent on serine metabolism, such as T-cell acute lymphoblastic leukemia (T-ALL).^{[1][3]}

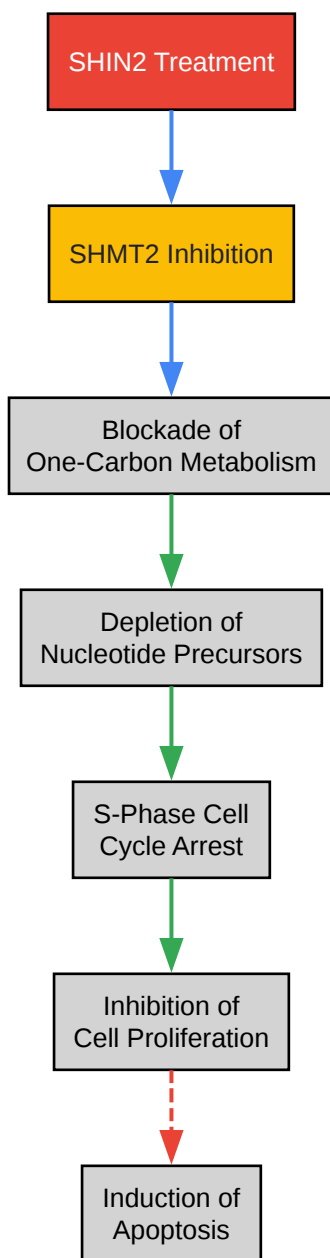
Mechanism of Action

SHIN2 exerts its biological effects by binding to the active site of SHMT, preventing the conversion of serine to glycine and the subsequent transfer of a one-carbon unit to tetrahydrofolate (THF) to form 5,10-methylenetetrahydrofolate (5,10-mTHF).^[5] This blockade has several downstream consequences:

- Depletion of Nucleotide Precursors: The reduction in 5,10-mTHF limits the synthesis of purines and thymidylate, which are essential building blocks for DNA and RNA. This leads to an impairment of DNA replication and repair.[1][5]
- Cell Cycle Arrest: The scarcity of nucleotides triggers a checkpoint in the S phase of the cell cycle, halting cell division.[1][2]
- Induction of Apoptosis: Prolonged metabolic stress and the inability to replicate DNA can lead to programmed cell death (apoptosis).[4]
- Synergistic Effects: **SHIN2** has been shown to act synergistically with other chemotherapeutic agents that target folate metabolism, such as methotrexate.[3]
Methotrexate inhibits dihydrofolate reductase (DHFR), another key enzyme in the folate pathway. By targeting different enzymes in the same pathway, the combination of **SHIN2** and methotrexate can be more effective at inhibiting cancer cell growth.[3]

Signaling Pathway of **SHIN2**'s Target (SHMT2)





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